

Essential Safety and Logistics for Handling N-Butylformamide

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	N-Butylformamide	
Cat. No.:	B1215654	Get Quote

Disclaimer: A comprehensive Safety Data Sheet (SDS) for **N-Butylformamide** (CAS: 871-71-6) is not readily available. The following guidance is based on data for closely related compounds such as N,N-Dibutylformamide and N-tert-Butylformamide. Researchers, scientists, and drug development professionals should always consult with their institution's Environmental Health and Safety (EHS) department for specific handling and disposal requirements.

This document provides procedural guidance for the safe handling and disposal of **N-Butylformamide** in a laboratory setting to minimize exposure and ensure regulatory compliance.

Quantitative Data Summary

The following table summarizes key quantitative data for **N-Butylformamide** and its related compounds. This information is critical for a comprehensive risk assessment.



Property	Value	Source
Molecular Formula	C5H11NO	[1]
Molecular Weight	101.15 g/mol	[2]
CAS Number	871-71-6	[1]
Appearance	Colorless liquid	[3]
Boiling Point	212.1°C at 760 mmHg	[1]
Flash Point	109.3°C	[1]
Density	0.863 g/cm ³	[1]
Toxicity (LD50)	320 mg/kg (Intraperitoneal, Rat/Mouse)	[3]

Operational Plan: Safe Handling of N-Butylformamide

Adherence to the following step-by-step procedures is mandatory to ensure the safety of all laboratory personnel.

Pre-Operational Checks

- Engineering Controls: Ensure a calibrated chemical fume hood is operational. Verify that the safety shower and eyewash station are accessible and functional.
- Personal Protective Equipment (PPE) Inspection: Before entering the designated handling area, inspect all PPE for integrity. This includes:
 - Gloves: Nitrile or neoprene gloves.
 - Eye Protection: Chemical safety goggles and a face shield.
 - Body Protection: A flame-resistant lab coat.
- Material Check: Confirm the container of N-Butylformamide is properly labeled and sealed.





Handling Procedures

- Work Area: All handling of N-Butylformamide must be conducted within a certified chemical fume hood.
- Dispensing: When transferring or dispensing the chemical, use appropriate tools to minimize splashing and aerosol generation.
- Spill Prevention: Work on a tray or other form of secondary containment to confine any potential spills.
- Heating: If heating is required, use a well-controlled heating mantle or water bath. Avoid open flames.
- Hygiene: After handling, wash hands thoroughly with soap and water. Do not consume food or drink in the laboratory.

Emergency Protocols

- Inhalation: Move the affected individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and flush the affected area with copious amounts of water for at least 15 minutes. Seek medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the individual is conscious, rinse their mouth with water. Seek immediate medical attention.
- Spill: In the event of a spill, evacuate the immediate area. Use an inert absorbent material (e.g., sand, vermiculite) to contain the spill. Place the absorbed material into a sealed, labeled container for hazardous waste disposal.

Disposal Plan: N-Butylformamide Waste





Proper disposal of **N-Butylformamide** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Collection

- Dedicated Waste Container: All N-Butylformamide waste, including unused product and contaminated materials, must be collected in a dedicated, properly labeled hazardous waste container.
- Labeling: The container must be clearly labeled as "Hazardous Waste: N-Butylformamide" and include the appropriate hazard pictograms.
- Storage: Store the waste container in a designated, well-ventilated, and secure area, away from incompatible materials.

Disposal of Contaminated Materials

- PPE: Used gloves, lab coats, and other contaminated disposable materials must be placed in the designated hazardous waste container.
- Glassware: Rinse contaminated glassware with a suitable solvent (e.g., ethanol or acetone) in a chemical fume hood. The rinsate must be collected as hazardous waste.


Professional Disposal

- Contact EHS: Arrange for the pickup and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor.
- Do Not Dispose Down the Drain: Under no circumstances should **N-Butylformamide** or its rinsate be disposed of down the sanitary sewer.

Visualization of Safe Handling and Disposal Workflow

The following diagram illustrates the logical steps for the safe handling and disposal of **N-Butylformamide**.





Click to download full resolution via product page

Caption: Workflow for Safe Handling and Disposal of N-Butylformamide.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. N-butylformamide | 871-71-6 [chemnet.com]
- 2. N-Butylformamide | C5H11NO | CID 13376 PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. N-Butylformamide Hazardous Agents | Haz-Map [haz-map.com]
- To cite this document: BenchChem. [Essential Safety and Logistics for Handling N-Butylformamide]. BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b1215654#personal-protective-equipment-for-handling-n-butylformamide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com





